

(S)-(+)-2-Chloro-1-phenylethanol: Proper Disposal & Safety Procedures

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Compound of Interest

Compound Name: (S)-(+)-2-Chloro-1-phenylethanol
CAS No.: 56751-12-3; 70111-05-6
Cat. No.: B2905927

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Executive Summary & Chemical Profile[2][3]

(S)-(+)-2-Chloro-1-phenylethanol (CAS: 70111-05-6) is a chiral chlorohydrin intermediate used primarily in the enantioselective synthesis of pharmaceuticals (e.g., beta-blockers).[1][2] While valuable for its stereochemistry, its disposal requires strict adherence to halogenated waste protocols.[1][2]

The presence of the chlorine atom on the alkyl chain fundamentally alters the disposal pathway compared to standard organic alcohols. Improper incineration of this compound without flue gas scrubbing releases hydrochloric acid (HCl), posing severe corrosion risks to facility infrastructure and environmental hazards.[1][2]

Physical & Safety Data for Disposal Logistics

Parameter	Value	Operational Implication
CAS Number	70111-05-6	Unique identifier for waste manifests.[2]
Physical State	Solid (low melting) or Liquid	Melting point is ~27°C. May exist as a supercooled liquid. [2]
Flash Point	> 110°C (Combustible)	Classified as Combustible, not Flammable.[1][2]
Water Solubility	Low / Immiscible	Do not attempt to dilute with water for disposal.[2]
Acidity	Neutral (pH ~7)	Compatible with standard halogenated organic streams. [2]
Primary Hazard	Acute Toxicity / Irritant	High risk of eye damage; toxic if swallowed or absorbed.[2][3] [4]

Risk Assessment: The "Why" Behind the Protocol

Before handling waste, understanding the specific hazards ensures compliance and safety.[1]
[2]

- Halogenated Combustion Products: Unlike non-halogenated organics (which burn to and
) , burning 2-chloro-1-phenylethanol generates hydrogen chloride gas:
Standard laboratory incinerators lacking scrubbers cannot handle this waste.[1][2]
- Aquatic Toxicity: This compound is toxic to aquatic life with long-lasting effects.[2][4] Zero-discharge to sewer systems is a non-negotiable requirement.[2]
- Cross-Reactivity: Avoid mixing with strong oxidizing agents or strong bases (e.g., Sodium Hydroxide) in the waste container, as this can induce elimination reactions (forming styrene

oxides) or exothermic decomposition.[1][2]

Personal Protective Equipment (PPE) Matrix

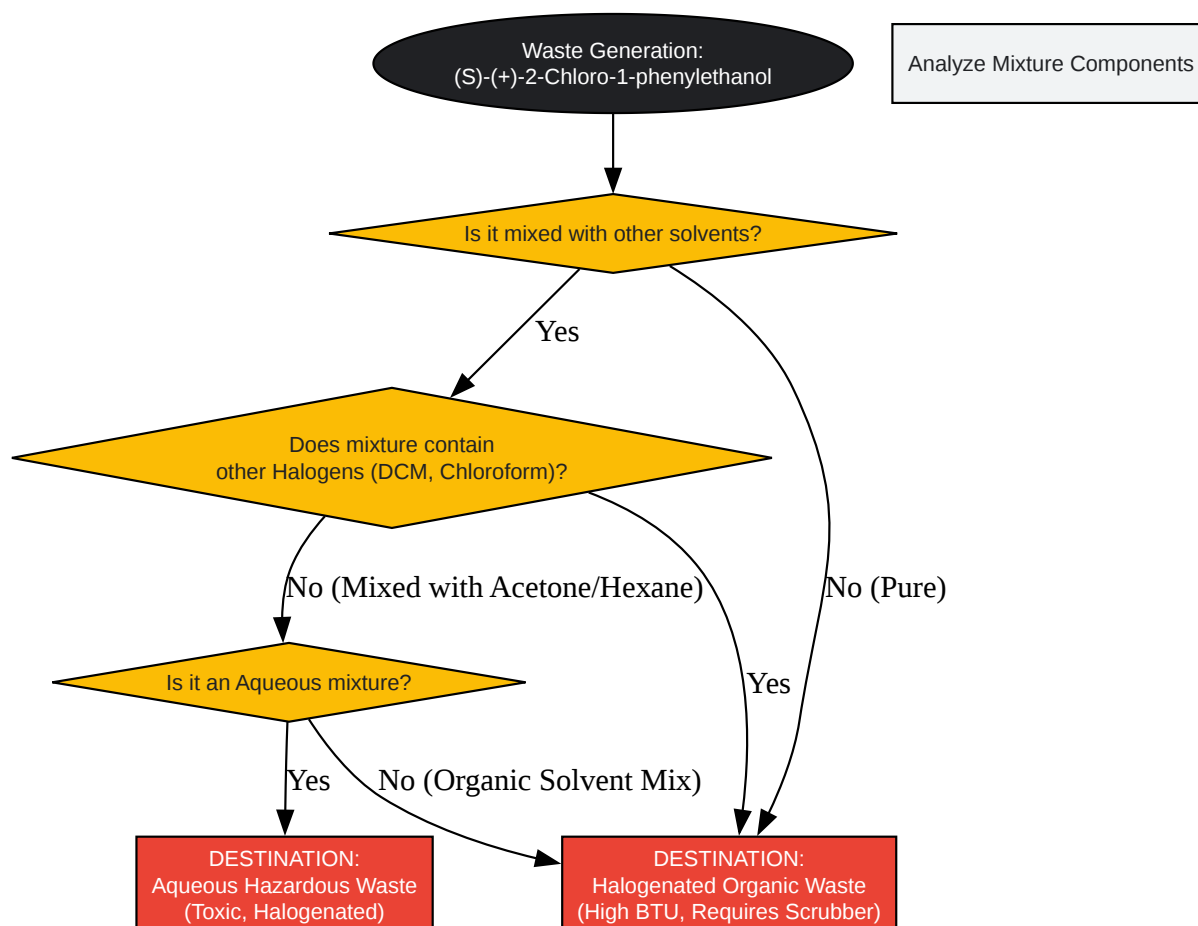
Treat all waste handling of this substance with the same rigor as synthesis.

Protection Zone	Recommended Equipment	Rationale
Respiratory	Fume Hood (Primary)	Prevent inhalation of vapors.[4][5][6]
Dermal (Hands)	Nitrile (0.11 mm min) or Viton	Standard latex is permeable to chlorinated organics.[2]
Ocular	Chemical Splash Goggles	Risk of serious eye damage (H318).[2][4][5] Safety glasses are insufficient for liquid handling.[2]
Body	Lab Coat + Chemical Apron	Prevent absorption through clothing in case of splash.[2]

Routine Disposal Workflow

The following workflow illustrates the decision logic for segregating this specific chemical.

DOT Diagram: Waste Stream Decision Logic



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Figure 1: Decision tree for segregating **(S)-(+)-2-Chloro-1-phenylethanol** waste. Note that even if mixed with non-halogenated solvents, the presence of the chlorine atom defaults the entire mixture to the "Halogenated" stream.[1][2]

Step-by-Step Protocol

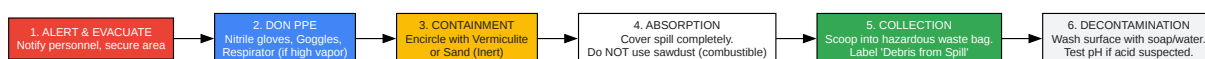
- Segregation:
 - Obtain a waste container explicitly labeled "HALOGENATED ORGANIC WASTE." [2]

- Critical Error Prevention: Do not pour this into the "General Organic/Solvent" drum. Doing so contaminates the entire non-halogenated stream, potentially resulting in regulatory fines or rejection by the disposal facility.[1][2]
- Labeling:
 - The tag must list:
 - Full Chemical Name: **(S)-(+)-2-Chloro-1-phenylethanol**[1][2]
 - Approximate % Composition.[2][7][8]
 - Hazard Checkboxes: Toxic, Irritant.[1][2]
- Container Compatibility:
 - Use High-Density Polyethylene (HDPE) or Glass containers.[2]
 - Ensure the cap has a chemically resistant liner (Teflon/PTFE).
- Storage:
 - Store in a cool, well-ventilated satellite accumulation area.[1][2][9]
 - Keep away from heat sources (Flash point >110°C, but still combustible).[1][2]

Emergency Spill Response Procedures

In the event of a spill outside the fume hood, execute the following protocol immediately.

DOT Diagram: Spill Response Action Plan



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Figure 2: Linear workflow for managing spills of **(S)-(+)-2-Chloro-1-phenylethanol**.

Detailed Spill Steps

- Containment Material: Use Vermiculite, Diatomaceous Earth, or Sand.[1][2]
 - Warning: Do not use sawdust or paper towels as primary absorbents; while the flash point is high, the chemical is combustible, and organic absorbents increase fire load.[1][2]
- Neutralization: If the material has degraded and released HCl (indicated by acrid smell), lightly dust with sodium bicarbonate (baking soda) before absorbing.[2]
- Disposal of Debris: All absorbent materials, gloves used during cleanup, and scoopers must be disposed of as Solid Hazardous Waste (Halogenated).[1][2]

Regulatory & Compliance Framework

Adherence to these regulations is mandatory for legal operation.

- RCRA (USA): This material is likely a Characteristic Hazardous Waste.[2]
 - While not explicitly P or U listed by specific name, it falls under Halogenated Organic Standards.[1][2]
 - If the waste is ignitable (Flash point < 60°C), it is D001.[1][2] Since 2-Chloro-1-phenylethanol has a high flash point, it is regulated primarily for its toxicity and halogen content.[1][2]
- EPA Waste Code: Assign D001 (if mixed with flammable solvents) or F001/F002 (if mixed with spent halogenated solvents).[2] If pure, label as "Non-RCRA Regulated Hazardous Waste" (unless state specific) but treat as Halogenated Toxic.[1][2]
- Disposal Method:
 - Required: Rotary Kiln Incineration with secondary combustion chamber and acid gas scrubbing.
 - Prohibited: Sewer disposal, evaporation, or landfilling.[1][2]

References

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- US EPA.Hazardous Waste Management System: Identification and Listing of Hazardous Waste (40 CFR Part 261).[2] Available at: [\[Link\]](#)

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